

An In-depth Technical Guide to 2,2-Dimethylthiazolidine: Primary Uses and Applications

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Compound of Interest

Compound Name: **2,2-Dimethylthiazolidine**

Cat. No.: **B104285**

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For Researchers, Scientists, and Drug Development Professionals

Abstract

2,2-Dimethylthiazolidine and its derivatives represent a versatile class of heterocyclic compounds with significant applications in the pharmaceutical and agrochemical industries. This technical guide provides a comprehensive overview of the primary uses of **2,2-Dimethylthiazolidine**, with a particular focus on its role as a key intermediate in organic synthesis and as a prodrug of L-cysteine. This document details the physicochemical properties, synthesis protocols, and biological applications of these compounds, supported by quantitative data and experimental methodologies. Special emphasis is placed on its function as a radioprotective and hepatoprotective agent.

Introduction

2,2-Dimethylthiazolidine is a sulfur and nitrogen-containing five-membered heterocyclic organic compound.^[1] Its unique structural features, including the gem-dimethyl group at the C2 position, contribute to its stability and reactivity, making it a valuable building block in the synthesis of more complex molecules.^{[1][2]} A significant area of interest is its application in drug development, particularly its derivatives like **2,2-dimethylthiazolidine-4-carboxylic acid**, which serve as effective prodrugs for the delivery of L-cysteine.^[3] This guide will explore the

core applications of **2,2-Dimethylthiazolidine**, providing detailed technical information for researchers and developers in the life sciences.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **2,2-Dimethylthiazolidine** is essential for its application in synthesis and formulation. The key properties are summarized in the table below.

Property	Value	References
Molecular Formula	C ₅ H ₁₁ NS	[2]
Molecular Weight	117.21 g/mol	[2]
CAS Number	19351-18-9	[2]
Appearance	Clear colorless to pale yellow liquid	[4]
Odor	Characteristic sulfurous	[4]
Density	1.02-1.08 g/cm ³ at 20°C	[4]
Melting Point	-15°C to -10°C	[4]
Boiling Point	185-190°C at 760 mmHg	[4]
Solubility	Miscible with common organic solvents; Insoluble in water	[4]

Primary Uses and Applications

The applications of **2,2-Dimethylthiazolidine** are diverse, ranging from a foundational chemical building block to a therapeutically relevant molecule.

Pharmaceutical Intermediate

2,2-Dimethylthiazolidine serves as a versatile intermediate in the synthesis of a wide array of pharmaceutical compounds, including antibiotics and antiviral drugs.[4] Its thiazolidine ring is a common scaffold in medicinal chemistry, and the dimethyl substitution provides steric

hindrance that can influence the pharmacological activity and metabolic stability of the final drug product.

Agrochemical Synthesis

In the agrochemical sector, **2,2-Dimethylthiazolidine** is utilized as a building block for the synthesis of fungicides.^[4] The sulfur and nitrogen heteroatoms in the thiazolidine ring can interact with biological targets in fungi, contributing to the compound's efficacy.

L-Cysteine Prodrugs for Radioprotection and Hepatoprotection

A significant application of **2,2-Dimethylthiazolidine** derivatives is their role as prodrugs of L-cysteine. L-cysteine is a crucial amino acid for the synthesis of glutathione (GSH), a major endogenous antioxidant. However, direct administration of L-cysteine can be toxic.

Thiazolidine-based prodrugs, such as **2,2-dimethylthiazolidine**-4-carboxylic acid, are designed to be stable carriers that release L-cysteine *in vivo*.

- Radioprotection: Thiol-containing compounds are known to have radioprotective properties, but their clinical use is often limited by toxicity. Thiazolidine prodrugs of cysteine and its analogues offer a way to deliver these protective agents with reduced side effects. Studies have shown that organic salts of **2,2-dimethylthiazolidine** can significantly increase survival rates in mice exposed to gamma radiation. For example, **2,2-dimethylthiazolidine** hydrochloride (DMTD) tartrate administered at 250 mg/kg intraperitoneally one hour before irradiation increased the survival rate by 40%.^[5]
- Hepatoprotection: Depletion of hepatic glutathione is a key mechanism in drug-induced liver injury, such as that caused by acetaminophen overdose. By delivering L-cysteine, **2,2-dimethylthiazolidine**-based prodrugs can replenish glutathione stores and protect the liver from damage.^[6]

Quantitative Data

The following tables summarize key quantitative data related to the efficacy and toxicity of **2,2-Dimethylthiazolidine** derivatives.

Table 1: Radioprotective Efficacy of **2,2-Dimethylthiazolidine** Derivatives

Compound	Dose	Administration Route	Pre-irradiation Time	Radiation Dose	Effect	Reference
2,2-Dimethylthiazolidine hydrochloride (DMTD) tartrate	250 mg/kg	i.p.	1 hour	9.03 Gy ^{60}Co γ -ray	40% increase in survival rate	[5]
2-Iminothiazolidine derivatives	2 and 2.2 mg/kg	i.p.	15 and 30 minutes	Lethal dose ^{60}Co γ -ray	10 to 30% survival at 30 days	[7]

Table 2: Toxicity Data for Thiazolidine Derivatives

Compound	Animal Model	LD ₅₀	Reference
2-Iminothiazolidine derivatives	NMRI mice	11 and 14 mg/kg	[7]

Experimental Protocols

Synthesis of (R)-3-(tert-Butoxycarbonyl)-2,2-dimethylthiazolidine-4-carboxylic acid

This protocol describes the synthesis of a protected form of **2,2-dimethylthiazolidine-4-carboxylic acid**, a common intermediate.

Materials:

- L-cysteine
- Acetone
- Di-tert-butyl dicarbonate (Boc₂O)

- Pyridine
- Solvents for reaction and purification (e.g., dichloromethane, ethyl acetate, hexane)

Procedure:

- L-cysteine (20 mmol) is refluxed with acetone (200 ml) to form **2,2-dimethylthiazolidine-4-carboxylic acid**.
- After purification, Boc-protection is introduced in the presence of pyridine.
- The reaction mixture is stirred at room temperature until the reaction is complete (monitored by TLC).
- The solvent is removed under reduced pressure, and the residue is purified by column chromatography to yield the final product as a white solid.[3]

In Vivo Radioprotection Assay

This protocol outlines a general procedure for evaluating the radioprotective effects of **2,2-Dimethylthiazolidine** derivatives in a mouse model.

Animals:

- Male NMRI mice

Procedure:

- The test compound (e.g., **2,2-dimethylthiazolidine** tartrate) is dissolved in a suitable vehicle (e.g., saline).
- Mice are administered the compound via intraperitoneal (i.p.) injection at a predetermined time before irradiation (e.g., 1 hour).
- Control animals receive the vehicle only.
- The mice are then subjected to whole-body gamma irradiation from a ^{60}Co source at a specified dose (e.g., 9.03 Gy).[5]

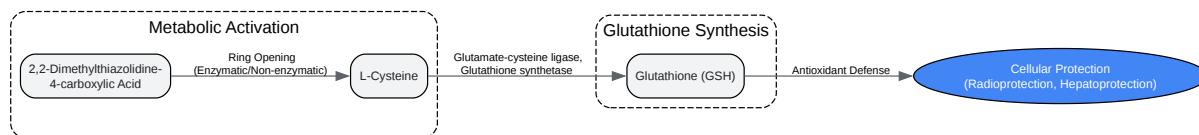
- Survival is monitored daily for 30 days, and the percentage of surviving animals is calculated.

Signaling and Metabolic Pathways

The primary mechanism of action for the therapeutic effects of **2,2-dimethylthiazolidine-4-carboxylic acid** is its role as an L-cysteine prodrug. The metabolic activation pathway involves the enzymatic opening of the thiazolidine ring to release L-cysteine.

Metabolic Activation of Thiazolidine Prodrugs

In vivo, thiazolidine-4-carboxylic acid derivatives are metabolized to release L-cysteine. This process can occur both enzymatically and non-enzymatically. The enzymatic pathway involves mitochondrial proline oxidase, which oxidizes the thiazolidine ring. Subsequent hydrolysis yields N-formyl-cysteine, which is then converted to L-cysteine and formic acid by a cytosolic enzyme.^[8] The released L-cysteine is then available for glutathione synthesis.

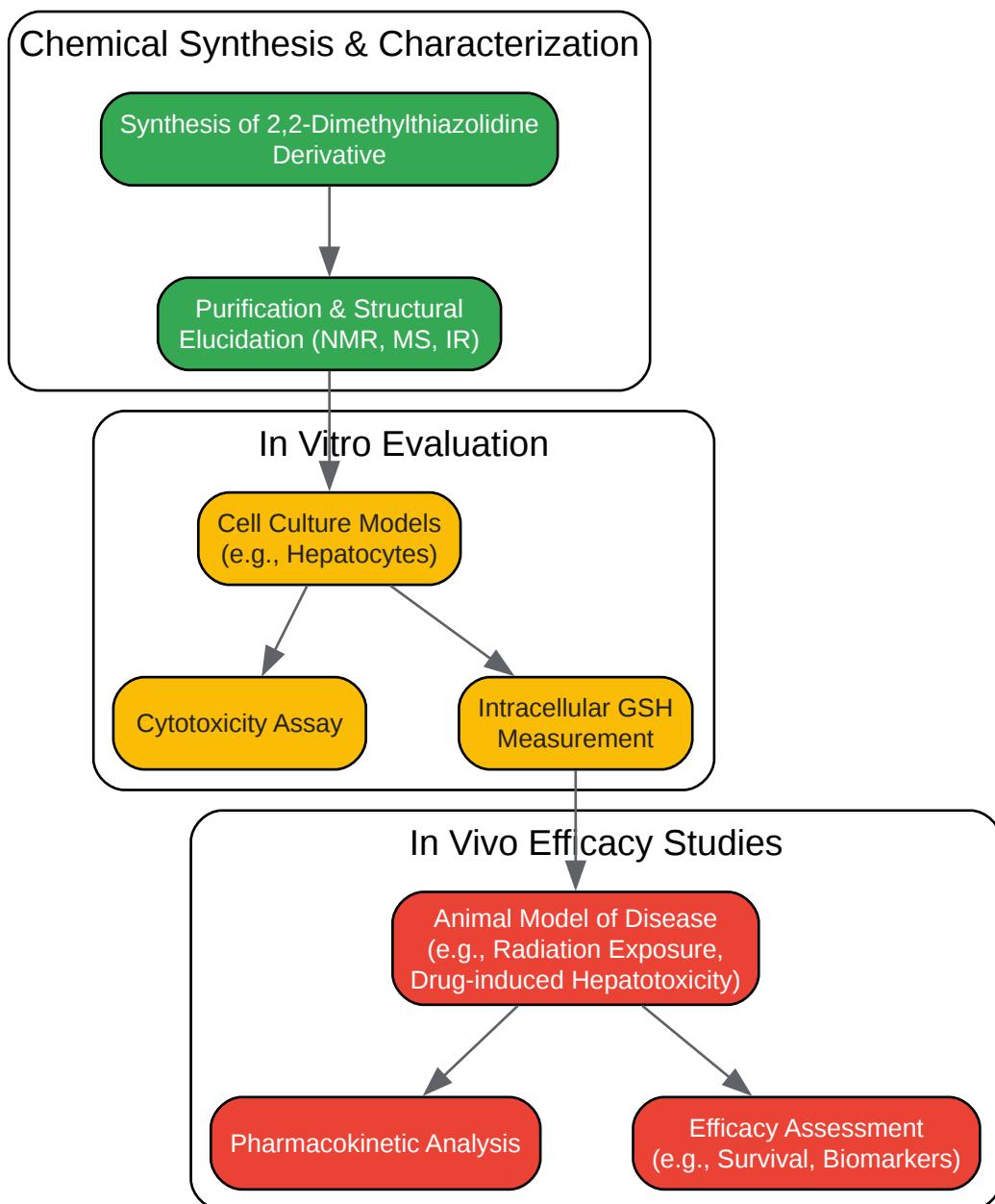


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Caption: Metabolic activation of **2,2-dimethylthiazolidine-4-carboxylic acid** to L-cysteine and subsequent glutathione synthesis.

Experimental Workflow for Prodrug Evaluation

The evaluation of a thiazolidine-based L-cysteine prodrug typically follows a structured experimental workflow, from initial synthesis to in vivo efficacy studies.

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Caption: A typical experimental workflow for the evaluation of **2,2-dimethylthiazolidine**-based prodrugs.

Conclusion

2,2-Dimethylthiazolidine is a compound of significant interest to the chemical and pharmaceutical industries. Its utility as a synthetic intermediate is well-established, and its

application in the development of L-cysteine prodrugs for radioprotection and hepatoprotection holds considerable therapeutic promise. This guide has provided a detailed overview of its primary uses, supported by quantitative data and experimental protocols, to aid researchers and drug development professionals in their work with this versatile molecule. Further research into the pharmacokinetics and specific mechanisms of action of various **2,2-Dimethylthiazolidine** derivatives will undoubtedly uncover new applications and refine existing ones.

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